

# 1-(4-(Diphenylamino)phenyl)ethanone IUPAC name and synonyms

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## Compound of Interest

Compound Name: 1-(4-(Diphenylamino)phenyl)ethanone

Cat. No.: B156629

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An In-depth Technical Guide to **1-(4-(Diphenylamino)phenyl)ethanone**

## Introduction

**1-(4-(Diphenylamino)phenyl)ethanone** is an aromatic ketone that incorporates a triphenylamine moiety. This compound and its derivatives are of significant interest to researchers in materials science and medicinal chemistry. The triphenylamine core is known for its electron-donating and hole-transporting properties, making it a valuable building block for organic electronic materials, including those used in organic light-emitting diodes (OLEDs). Furthermore, the acetophenone group provides a reactive handle for further chemical modifications, enabling the synthesis of a diverse range of derivatives for various applications, including drug development. This guide provides a comprehensive overview of its nomenclature, physicochemical properties, and a representative synthesis protocol.

## Nomenclature

The formal and common names for this compound are essential for accurate identification in literature and chemical databases.

- IUPAC Name: The systematically generated name according to the International Union of Pure and Applied Chemistry (IUPAC) is 1-[4-(N-phenylanilino)phenyl]ethanone.[\[1\]](#)

- Synonyms: The compound is also known by several other names, including 4-Diphenylaminoacetophenone, 4-(DIPHENYLAMINO)ACETOPHENONE, 1-[4-(diphenylamino)phenyl]ethanone, and 4-acetyltriphenylamine.<sup>[1]</sup>

## Chemical and Physical Properties

The fundamental properties of **1-(4-(Diphenylamino)phenyl)ethanone** are summarized in the table below. This data is critical for its handling, characterization, and application in experimental settings.

| Property          | Value                                 | Source         |
|-------------------|---------------------------------------|----------------|
| CAS Number        | 1756-32-7                             | <sup>[1]</sup> |
| Molecular Formula | C <sub>20</sub> H <sub>17</sub> NO    | <sup>[1]</sup> |
| Molecular Weight  | 287.36 g/mol                          |                |
| IUPAC Name        | 1-[4-(N-phenylanilino)phenyl]ethanone | <sup>[1]</sup> |
| Melting Point     | Data not readily available            |                |
| Boiling Point     | Data not readily available            |                |
| Solubility        | Data not readily available            |                |

## Experimental Protocols

The synthesis of **1-(4-(Diphenylamino)phenyl)ethanone** is typically achieved through a palladium-catalyzed cross-coupling reaction, such as the Buchwald-Hartwig amination. This method is highly efficient for forming carbon-nitrogen bonds.

### Representative Synthesis Protocol: Palladium-Catalyzed Buchwald-Hartwig Amination

Principle: This protocol describes the coupling of an aryl halide (4'-bromoacetophenone) with an amine (diphenylamine) in the presence of a palladium catalyst, a phosphine ligand, and a

base. The reaction creates a new C-N bond, linking the diphenylamine and acetophenone moieties.

#### Reactants and Reagents:

- 4'-Bromoacetophenone
- Diphenylamine
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ ) or Tris(dibenzylideneacetone)dipalladium(0) ( $\text{Pd}_2(\text{dba})_3$ )
- A suitable phosphine ligand (e.g., Xantphos, BINAP)
- A base (e.g., Sodium tert-butoxide ( $\text{NaOtBu}$ ), Cesium carbonate ( $\text{Cs}_2\text{CO}_3$ ))
- Anhydrous, deoxygenated solvent (e.g., Toluene, Dioxane)
- Argon or Nitrogen gas (for inert atmosphere)
- Magnesium sulfate ( $\text{MgSO}_4$ ) or Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) for drying
- Solvents for extraction and chromatography (e.g., Ethyl acetate, Hexanes)

#### Procedure:

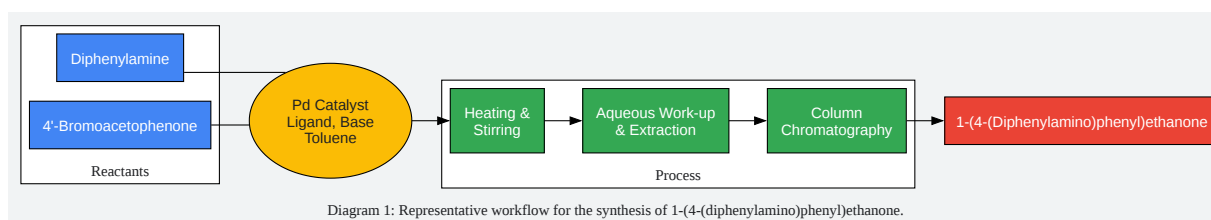
- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4'-bromoacetophenone, diphenylamine (1.1 equivalents), the palladium catalyst (1-3 mol%), the phosphine ligand (2-6 mol%), and the base (1.5-2.0 equivalents).
- **Inert Atmosphere:** Evacuate the flask and backfill with an inert gas (e.g., Argon). Repeat this cycle three times to ensure an oxygen-free environment.
- **Solvent Addition:** Add the anhydrous, deoxygenated solvent via syringe.
- **Reaction Execution:** Heat the reaction mixture to 90-110 °C with vigorous stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (4'-bromoacetophenone) is consumed.

- Work-up: Cool the reaction mixture to room temperature. Quench the reaction by adding water. Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the solvent under reduced pressure to obtain the crude product.
- Final Purification: Purify the crude residue by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexanes and ethyl acetate) to yield the pure **1-(4-(diphenylamino)phenyl)ethanone**.

## Visualizations

### Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **1-(4-(diphenylamino)phenyl)ethanone** via the Buchwald-Hartwig amination reaction.



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## References

- 1. 1-(4-(Diphenylamino)phenyl)ethanone | C<sub>20</sub>H<sub>17</sub>NO | CID 20107199 - PubChem [pubchem.ncbi.nlm.nih.gov]
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